Spectroscopic Analysis of Dihydralazine Mesylate: A Technical Guide

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Compound of Interest

Compound Name:	*Dihydralazine mesylate*
CAS No.:	*69467-96-5*
Cat. No.:	*B12719318*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **dihydralazine mesylate** ($C_9H_{14}N_6O_3S$), a potent antihypertensive agent. The information presented herein is intended to support research, development, and quality control activities by providing key analytical data and methodologies. While a complete, publicly available dataset for **dihydralazine mesylate** is limited, this guide synthesizes the most relevant available information for dihydralazine and its salts, with specific notations on the data source.

Mass Spectrometry (MS)

Mass spectrometry of **dihydralazine mesylate** will primarily characterize the dihydralazine cation. The nominal mass of dihydralazine is 190 g/mol . Electrospray ionization (ESI) in positive mode is a suitable technique for its analysis.

Data Presentation

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Analysis Type	m/z	Interpretation
GC-MS	190	Molecular Ion $[M]^+$ of Dihydralazine
129	Fragment Ion	
102	Fragment Ion	
MS/MS	Precursor Ion: 191.1 ($[M+H]^+$)	
174	Fragment Ion (Loss of NH_3)	
129	Fragment Ion	
146	Fragment Ion	

Note: The data presented is for the active moiety, dihydralazine, as sourced from PubChem.[1]

Experimental Protocol: HPLC-MS/MS

A high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method can be employed for the sensitive and selective quantification of dihydralazine.

- Sample Preparation: Due to the reactivity of the hydrazine groups, stabilization in biological matrices may be necessary. For pure substance analysis, dissolution in a suitable solvent such as methanol or acetonitrile is appropriate.
- Chromatography:
  - Column: A C18 reversed-phase column (e.g., 2.1 mm i.d., 3.5 µm particle size).
  - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).
  - Flow Rate: Typically in the range of 0.2-0.4 mL/min.
- Mass Spectrometry:
  - Ionization: Electrospray Ionization (ESI) in positive ion mode.

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- Detection: Multiple Reaction Monitoring (MRM) for quantitative analysis, tracking specific precursor-to-product ion transitions.

Infrared (IR) Spectroscopy

The FT-IR spectrum of **dihydralazine mesylate** will exhibit characteristic absorption bands corresponding to the functional groups of both the dihydralazine molecule and the mesylate counter-ion.

Data Presentation

Wavenumber (cm^{-1})	Intensity	Assignment	Moiety
~3310	Strong	N-H stretching vibrations	Dihydralazine
3100-3000	Medium	Aromatic C-H stretching	Dihydralazine
~1590	Strong	Aromatic C=C stretching	Dihydralazine
1600-1400	Medium	Aromatic C=C and C=N stretching	Dihydralazine
~1342 & ~1190	Strong	Asymmetric and symmetric S=O stretching	Mesylate
1150-1000	Strong	S-O stretching	Mesylate
~772	Medium	C-S stretching	Mesylate

Note: The assignments for the dihydralazine moiety are based on data for pure dihydralazine. The mesylate group absorptions are based on characteristic frequencies for methanesulfonic acid and its salts.[2][3][4]

Experimental Protocol: FT-IR

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- Sample Preparation: For solid-state analysis, the sample can be prepared as a potassium bromide (KBr) pellet or analyzed directly using an Attenuated Total Reflectance (ATR) accessory.
    - KBr Pellet: Mix a small amount of finely ground **dihydralazine mesylate** with dry KBr powder and press into a thin, transparent pellet.
    - ATR: Place a small amount of the sample directly onto the ATR crystal and apply pressure to ensure good contact.
- Instrumentation:
    - Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer.
    - Spectral Range: Typically 4000-400 cm^{-1}.
    - Resolution: 4 cm^{-1}.
    - Scans: An appropriate number of scans (e.g., 16 or 32) should be co-added to improve the signal-to-noise ratio.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **dihydralazine mesylate**. The following sections provide expected chemical shifts for ^{1}H and ^{13}C NMR.

^{1}H NMR Spectroscopy

While an experimental ^{1}H NMR spectrum for **dihydralazine mesylate** is not publicly available, the expected chemical shifts can be predicted based on the structure. The spectrum will show signals for the aromatic protons of the phthalazine ring, the protons of the hydrazine groups, and the methyl protons of the mesylate counter-ion.

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Predicted Chemical Shift (δ, ppm)	Multiplicity	Number of Protons	Assignment
7.5 - 8.5	Multiplet	4H	Aromatic protons (phthalazine ring)
Broad signal	Singlet	10H	NH and NH_2 protons (exchangeable)
~2.7	Singlet	3H	Methyl protons ($-CH_3$) of the mesylate group

Note: The chemical shifts of the NH and NH_2 protons can vary significantly depending on the solvent, concentration, and temperature, and may exchange with residual water in the solvent.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will show signals for the carbon atoms of the phthalazine ring and the methyl group of the mesylate. The following data is based on the spectrum of 1,4-dihydrazinophthalazine dihydrochloride monohydrate and serves as a close approximation for the dihydralazine moiety.

Chemical Shift (δ, ppm)	Assignment
~150	C1 and C4 (carbons attached to nitrogen)
~130	C4a and C8a (bridgehead carbons)
~125 - 130	C5, C6, C7, C8 (aromatic CH)
~40	Methyl carbon ($-CH_3$) of the mesylate group

Note: The chemical shifts for the dihydralazine moiety are based on data for a closely related salt and should be considered as estimates.

Experimental Protocol: NMR

- Sample Preparation: Dissolve approximately 5-10 mg of **dihydralazine mesylate** in a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O). The choice of solvent is critical as the

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labile hydrazine protons may exchange with deuterium in D_2O.

- Instrumentation:
  - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
  - Temperature: For certain samples, elevated temperatures (e.g., 60°C) may be required to improve solubility or sharpen peaks.
- ^1H NMR Acquisition:
  - Pulse Program: Standard single-pulse experiment.
  - Spectral Width: Appropriate for the expected chemical shift range.
  - Relaxation Delay: Typically 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Pulse Program: A proton-decoupled pulse program (e.g., zgpg30).
  - Spectral Width: Appropriate for the expected chemical shift range.
  - Relaxation Delay: Typically 2-5 seconds to ensure quantitative data for all carbon types.

Visualizations

The following diagrams illustrate the structure of **dihydralazine mesylate** and a general workflow for its spectroscopic analysis.

Structure of Dihydralazine Mesylate

Dihydralazine Cation

dihydralazine_img

Mesylate Anion

mesylate_img

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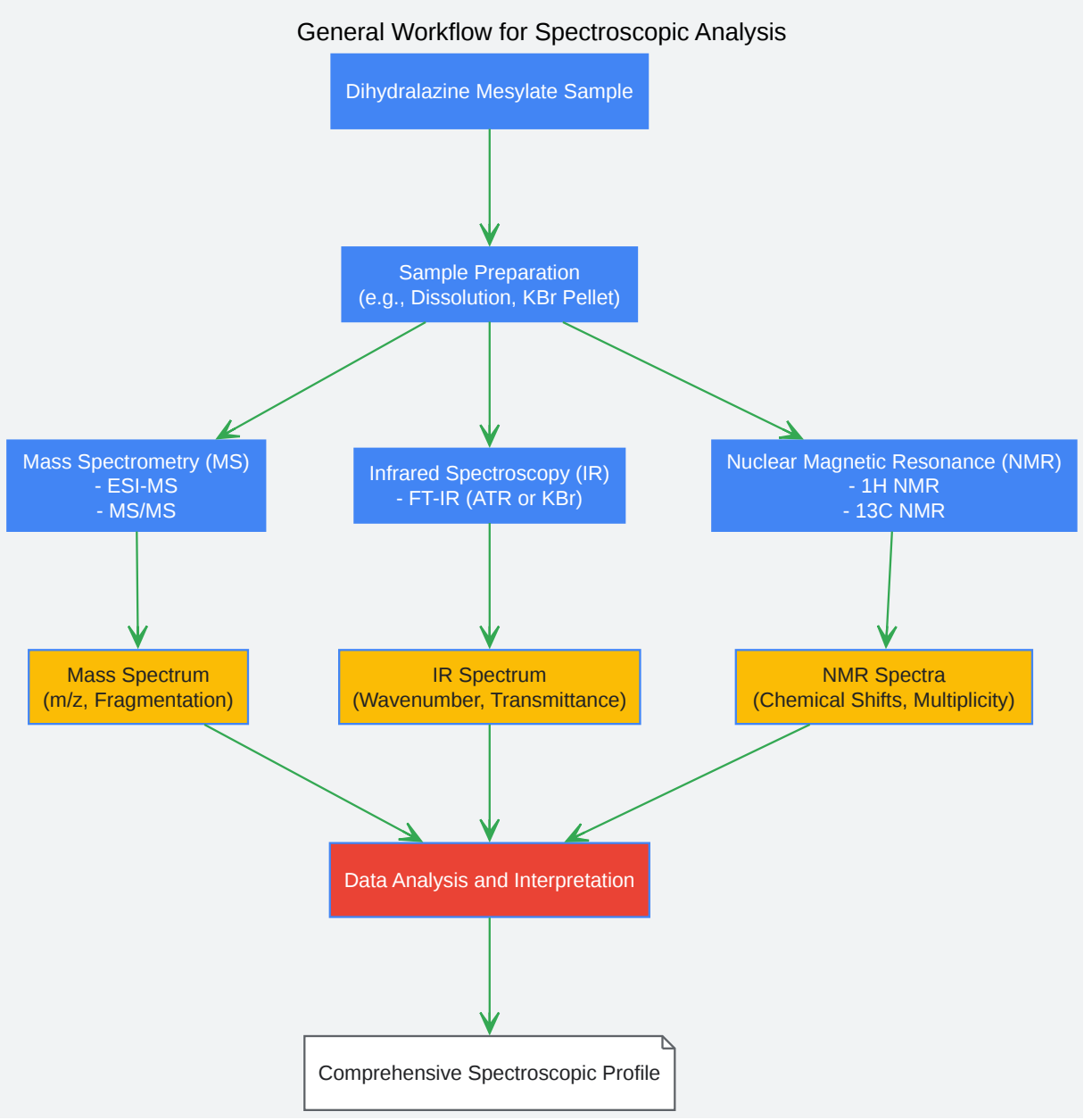
Caption: Chemical structures of the dihydralazine cation and the mesylate anion.



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- To cite this document: BenchChem. [Spectroscopic Analysis of Dihydralazine Mesylate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12719318/docs#spectroscopic-analysis-of-dihydralazine-mesylate-a-technical-guide]

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